

Application Notes and Protocols for 6-Azido-N-Boc-hexylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Azido-N-Boc-hexylamine

Cat. No.: B159376

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Azido-N-Boc-hexylamine is a versatile bifunctional linker molecule widely employed in bioconjugation and chemical biology.^{[1][2]} Its structure incorporates a terminal azide group and a tert-butyloxycarbonyl (Boc)-protected primary amine, separated by a six-carbon aliphatic chain. This unique arrangement allows for a two-step, orthogonal conjugation strategy. The azide moiety serves as a handle for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry," a highly efficient and bioorthogonal reaction.^{[3][4][5][6][7]} The Boc-protected amine provides a latent primary amine that can be deprotected under acidic conditions to enable subsequent amide bond formation or other amine-specific modifications.^{[8][9][10]} This linker is particularly valuable for the development of antibody-drug conjugates (ADCs), PROteolysis TArgeting Chimeras (PROTACs), and for attaching probes such as fluorophores or biotin to biomolecules.^{[1][2][11]}

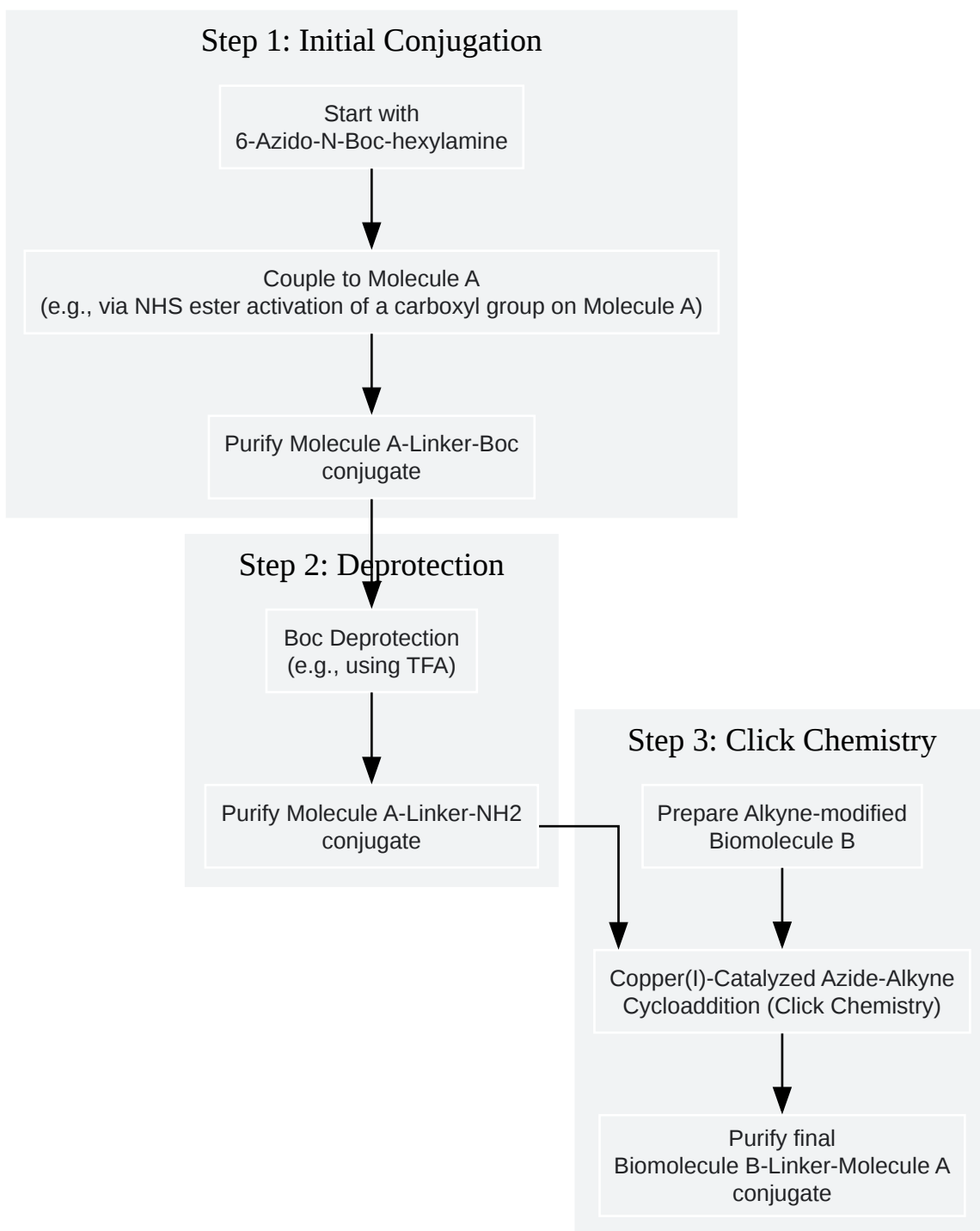
Chemical and Physical Properties

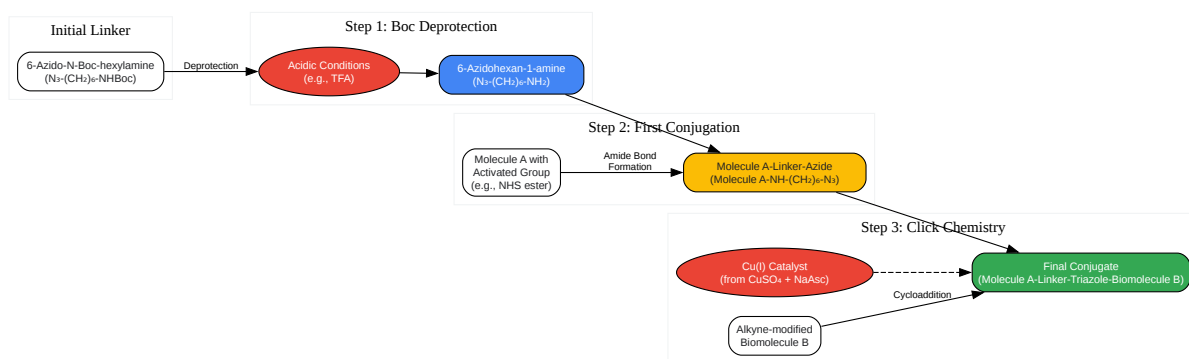
A summary of the key chemical and physical properties of **6-Azido-N-Boc-hexylamine** is provided in the table below.

Property	Value
CAS Number	129392-87-6
Molecular Formula	C ₁₁ H ₂₂ N ₄ O ₂
Molecular Weight	242.32 g/mol [1]
Appearance	White powder or liquid[10][11]
Purity	Typically ≥98%[10]
Solubility	Soluble in organic solvents such as DMSO, DMF, and chlorinated hydrocarbons.

Experimental Workflow

The use of **6-Azido-N-Boc-hexylamine** in a typical bioconjugation experiment follows a logical sequence of steps. The following diagram illustrates a general workflow for conjugating a molecule of interest (Molecule A) to a target biomolecule (Biomolecule B) using this linker. The process involves the initial attachment of the linker to one molecule, followed by the deprotection of the amine, and finally the "click" reaction with the second molecule.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Azido-N-Boc-hexylamine | 129392-87-6 | EFA39287 [biosynth.com]
- 2. benchchem.com [benchchem.com]
- 3. interchim.fr [interchim.fr]
- 4. researchgate.net [researchgate.net]
- 5. Selective Thermal Deprotection of N-Boc Protected Amines in Continuous Flow - PMC [pmc.ncbi.nlm.nih.gov]

- 6. broadpharm.com [broadpharm.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. rsc.org [rsc.org]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. 6-AZIDO-N-BOC-HEXYLAMINE, CasNo.129392-87-6 ZHEJIANG JIUZHOU CHEM CO.,LTD China (Mainland) [jiuzhoua.lookchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 6-Azido-N-Boc-hexylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159376#step-by-step-guide-to-using-6-azido-n-boc-hexylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com